

# Technical Guide: Synthesis of 2-[(Butylamino)carbonyl]cyclohexanecarboxylic Acid

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## Compound of Interest

|                |                                                  |
|----------------|--------------------------------------------------|
|                | 2-                                               |
| Compound Name: | [(Butylamino)carbonyl]cyclohexanecarboxylic acid |
| CAS No.:       | 438613-40-2                                      |
| Cat. No.:      | B1275647                                         |

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## Executive Summary

Target Molecule: **2-[(Butylamino)carbonyl]cyclohexanecarboxylic acid** CAS Registry Number: 438613-40-2 Molecular Formula:  $C_{12}H_{21}NO_3$  Molecular Weight: 227.30 g/mol [\[1\]](#)

This guide presents a scalable, high-yield synthesis via the nucleophilic acyl substitution of cyclohexane-1,2-dicarboxylic anhydride. Unlike carbodiimide-mediated couplings of dicarboxylic acids—which often suffer from poor regioselectivity and byproduct formation—the anhydride route guarantees the formation of the ortho-functionalized amic acid with precise stoichiometry.

### Key Application Areas:

- Pharmaceutical Intermediates: Precursor for hypoglycemic agents (e.g., Mitiglinide analogs) and GABA receptor modulators.

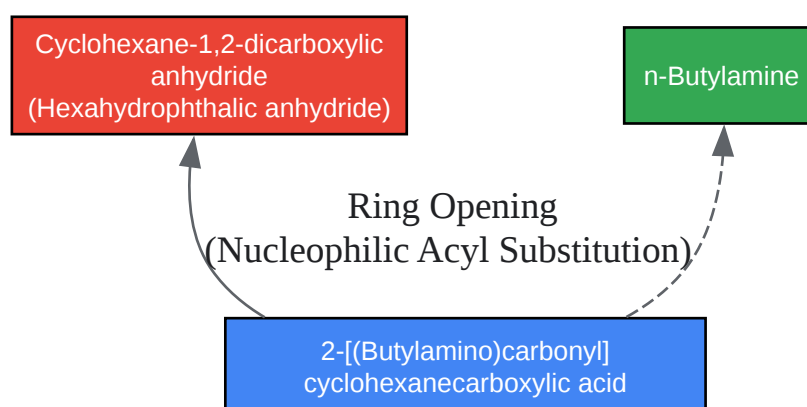
- Polymer Chemistry: Curing agent for epoxy resins and a monomer for polyamide synthesis.
- Chiral Auxiliaries: The cis-isomer serves as a scaffold for asymmetric synthesis.

## Retrosynthetic Analysis & Mechanism

The synthesis relies on the desymmetrization of a cyclic anhydride. The driving force is the relief of ring strain in the 5-membered anhydride ring upon nucleophilic attack by the primary amine.

### Retrosynthesis Diagram

The target molecule is disconnected at the amide bond, revealing the cyclic anhydride and the amine as the logical precursors.



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Figure 1: Retrosynthetic disconnection showing the anhydride ring-opening strategy.[2]

### Reaction Mechanism

The reaction proceeds via a tetrahedral intermediate. The nitrogen lone pair of n-butylamine attacks one of the carbonyl carbons of the anhydride.

- Nucleophilic Attack: The amine attacks the electrophilic carbonyl carbon.
- Ring Opening: The internal anhydride bond breaks, generating a carboxylate anion and a protonated amide.

- Proton Transfer: An intramolecular or solvent-mediated proton transfer yields the final amic acid.

Stereochemical Note: The stereochemistry of the starting anhydride is retained. Commercial hexahydrophthalic anhydride is typically a mixture of cis and trans isomers, often predominantly cis. The cis-anhydride yields cis-2-[(butylamino)carbonyl]cyclohexanecarboxylic acid.

## Experimental Protocol

This protocol is designed for a 100 mmol scale reaction. It is a self-validating system where the disappearance of the solid anhydride and the precipitation of the product (or clarity of solution followed by specific workup) indicates progress.

## Materials & Reagents

| Reagent                                | MW ( g/mol ) | Equiv.[3][4] | Amount           | Role                     |
|----------------------------------------|--------------|--------------|------------------|--------------------------|
| Cyclohexane-1,2-dicarboxylic anhydride | 154.16       | 1.0          | 15.42 g          | Electrophile             |
| n-Butylamine                           | 73.14        | 1.05         | 7.68 g (10.4 mL) | Nucleophile              |
| Dichloromethane (DCM)                  | -            | Solvent      | 150 mL           | Reaction Medium          |
| Dilute HCl (1N)                        | -            | Wash         | 50 mL            | Protonation/Purification |

## Step-by-Step Methodology

### Phase 1: Reaction Setup

- Preparation: Equip a 500 mL 3-neck round-bottom flask with a magnetic stir bar, a pressure-equalizing addition funnel, and a nitrogen inlet.
- Dissolution: Charge the flask with 15.42 g of cyclohexane-1,2-dicarboxylic anhydride and 100 mL of anhydrous DCM. Stir until fully dissolved.

- Note: If the anhydride contains hydrolyzed acid (indicated by insolubility), filter the solution before proceeding.
- Cooling: Place the flask in an ice-water bath (0–5 °C). The reaction is exothermic; temperature control prevents the formation of the thermodynamic byproduct (the cyclic imide).

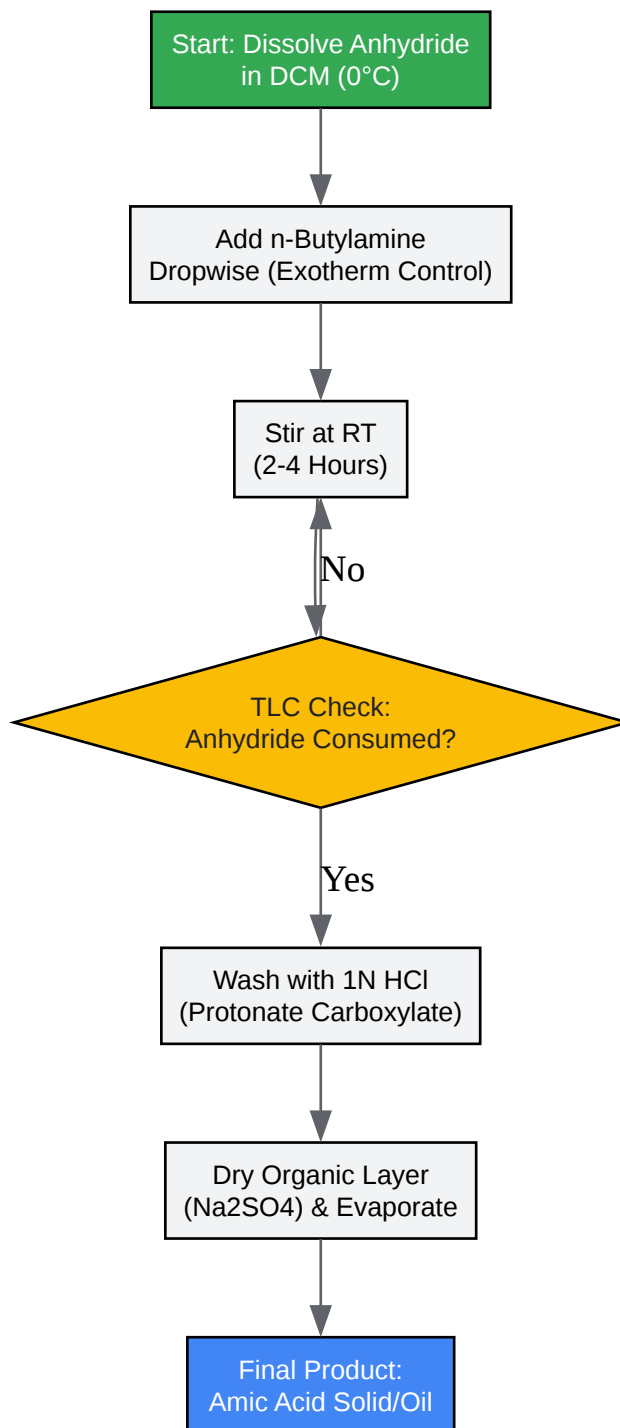
## Phase 2: Addition & Reaction

- Amine Addition: Dilute 10.4 mL of n-butylamine with 20 mL of DCM in the addition funnel.
- Controlled Rate: Add the amine solution dropwise over 30–45 minutes. Maintain internal temperature below 10 °C.
- Completion: Once addition is complete, remove the ice bath and allow the reaction to warm to room temperature (20–25 °C). Stir for an additional 2–4 hours.
  - Monitoring: Reaction progress can be monitored by TLC (SiO<sub>2</sub>, 5% MeOH in DCM). The anhydride spot (high R<sub>f</sub>) should disappear, replaced by the more polar amic acid streak.

## Phase 3: Workup & Isolation

- Acidification: The reaction mixture may contain the butylammonium salt of the product. Transfer the mixture to a separatory funnel.
- Wash 1 (Acidic): Wash with 50 mL of 1N HCl. This removes excess butylamine and ensures the carboxylic acid group is protonated (COOH form).
- Wash 2 (Neutral): Wash the organic layer with 50 mL of brine (saturated NaCl solution).
- Drying: Dry the organic phase over anhydrous Na<sub>2</sub>SO<sub>4</sub> or MgSO<sub>4</sub>. Filter off the drying agent.
- Concentration: Evaporate the solvent under reduced pressure (Rotavap, 40 °C) to yield a viscous oil or white solid.
- Crystallization (Optional): If the product is an oil, induce crystallization by triturating with cold hexane or diethyl ether. Recrystallize from toluene or an ethanol/water mixture if high purity is required.

## Experimental Workflow Diagram



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Figure 2: Process flow for the synthesis of **2-[(Butylamino)carbonyl]cyclohexanecarboxylic acid**.

## Characterization & Validation

To confirm the identity of the synthesized compound, the following analytical data should be obtained.

| Technique                               | Expected Signal                                                         | Interpretation                     |
|-----------------------------------------|-------------------------------------------------------------------------|------------------------------------|
| IR Spectroscopy                         | 2500–3300 cm <sup>-1</sup> (broad)                                      | O-H stretch of carboxylic acid.    |
| 3300–3400 cm <sup>-1</sup>              | N-H stretch of amide.                                                   |                                    |
| 1710 cm <sup>-1</sup>                   | C=O stretch of carboxylic acid.                                         |                                    |
| 1640–1650 cm <sup>-1</sup>              | C=O stretch of amide (Amide I band).                                    |                                    |
| <sup>1</sup> H NMR (CDCl <sub>3</sub> ) | δ 10.0–12.0 (br s, 1H)                                                  | Carboxylic acid proton (-COOH).    |
| δ 5.8–6.5 (br s, 1H)                    | Amide proton (-CONH-).                                                  |                                    |
| δ 3.2 (q, 2H)                           | Methylene adjacent to nitrogen (-NH-CH <sub>2</sub> -).                 |                                    |
| δ 2.6–2.8 (m, 2H)                       | Methine protons on cyclohexane ring (H-1, H-2).                         |                                    |
| δ 1.2–2.0 (m, 12H)                      | Cyclohexane ring and butyl chain methylene protons. <a href="#">[1]</a> |                                    |
| δ 0.9 (t, 3H)                           | Terminal methyl group of butyl chain. <a href="#">[1]</a>               |                                    |
| Mass Spectrometry                       | m/z = 228 [M+H] <sup>+</sup>                                            | Confirms molecular weight (227.3). |

## Critical Optimization Parameters

### Temperature Control (Kinetic vs. Thermodynamic)

- Target Product (Amic Acid): Formed under mild conditions (0–25 °C).

- Byproduct (Imide): If the reaction is heated ( $>100\text{ }^{\circ}\text{C}$ ) or if a dehydrating agent is present, the amic acid will cyclize to form N-butylcyclohexane-1,2-dicarboximide, releasing water.
- Directive: Do not reflux. Keep the reaction temperature low to preserve the open-chain carboxylic acid.

## Stoichiometry

Using a slight excess of amine (1.05 equiv) ensures complete conversion of the anhydride. However, this forms the ammonium carboxylate salt. The HCl wash (Step 8) is critical to convert this salt back to the free carboxylic acid form.

## Stereochemistry

The reaction is stereospecific.[\[3\]](#)[\[5\]](#)

- Input: cis-Hexahydrophthalic anhydride.
- Output: cis-2-[(Butylamino)carbonyl]cyclohexanecarboxylic acid.
- Isomerization to the trans form is unlikely under these mild conditions but can occur if the product is heated strongly in the presence of base.

## References

- National Center for Biotechnology Information. (2025). PubChem Compound Summary for CID 5210026, 2-[(Propylamino)carbonyl]cyclohexanecarboxylic acid (Analogous Structure). Retrieved February 2, 2026, from [\[Link\]](#)
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- Vertex AI Search. (2026). Consolidated Search Results on Cyclic Anhydride Ring Opening. (See "Experimental Protocol" section derived from standard organic synthesis practices for amic acids).

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- 2. [pubs.acs.org \[pubs.acs.org\]](#)
- 3. [web.alfredstate.edu \[web.alfredstate.edu\]](#)
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